

Global Regulations on Atraton in Drinking Water: A Comparative Analysis

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Compound of Interest

Compound Name: Atraton

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For researchers, scientists, and drug development professionals, understanding the regulatory landscape for chemical compounds in drinking water is crucial. This guide provides a comparative overview of the regulatory limits for **Atraton**, a triazine herbicide, in drinking water across various international and national bodies. The information is presented to facilitate objective comparison and is supported by available data on the experimental basis for these limits.

Data Summary of Regulatory Limits

The following table summarizes the maximum permissible levels of **Atraton** (Atrazine) in drinking water as stipulated by different regulatory agencies.

Regulatory Body	Guideline Value (µg/L)	Enforceability
World Health Organization (WHO)	100	Guideline
United States Environmental Protection Agency (EPA)	3	Enforceable (MCL)
Health Canada	5	Guideline (MAC)
Australian National Health and Medical Research Council (NHMRC)	20	Guideline
European Union (EU)	0.1	Enforceable

Experimental Protocols

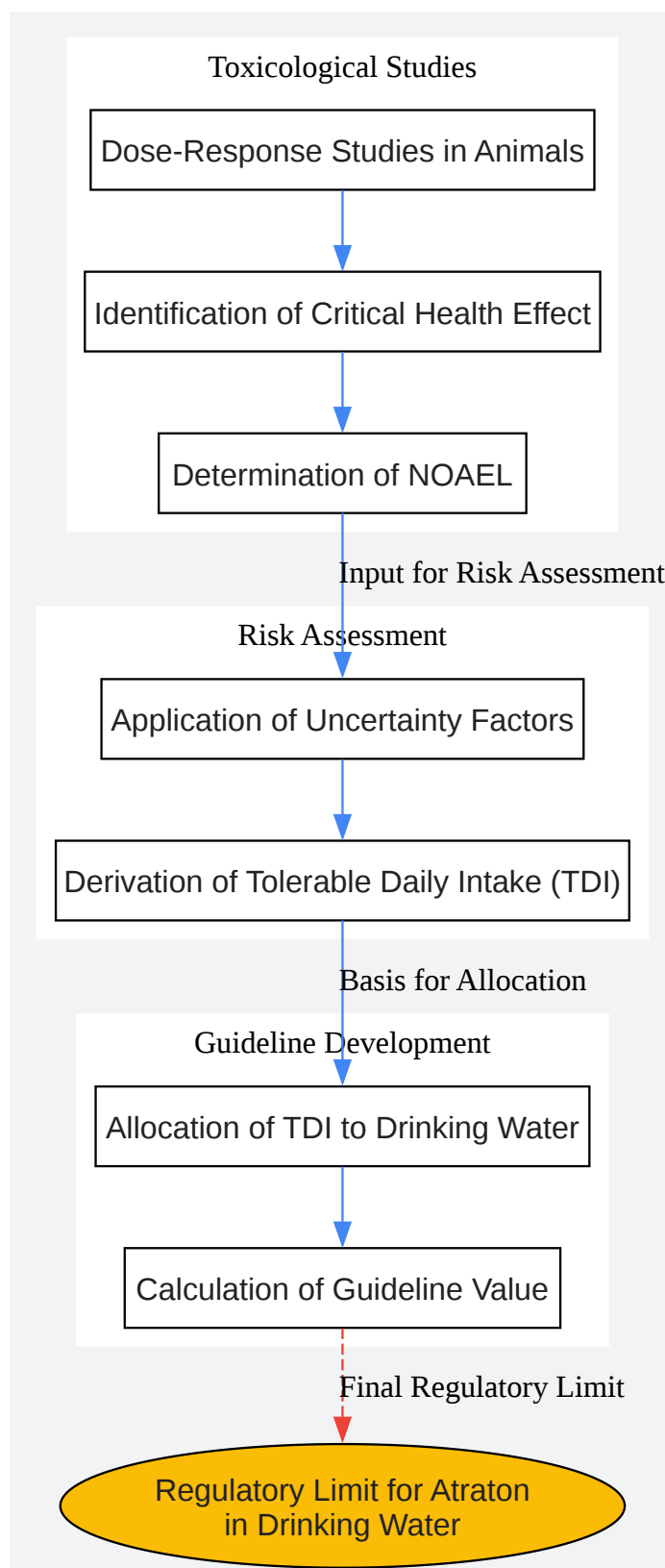
The regulatory limits for **Atraton** in drinking water are primarily based on toxicological studies in animal models. The key experimental approaches used to derive these limits involve long-term carcinogenicity and reproductive toxicity studies.

A pivotal study design often cited is the chronic dietary administration of **Atraton** to rats. For instance, the World Health Organization's guideline is based on a No-Observed-Adverse-Effect Level (NOAEL) derived from a carcinogenicity study in Sprague-Dawley rats.^{[1][2]} In such studies, groups of animals are exposed to varying concentrations of the chemical in their diet over a significant portion of their lifespan. Key parameters monitored include body weight, food consumption, clinical signs of toxicity, and histopathological examination of tissues to identify neoplastic and non-neoplastic lesions.^[2]

The determination of the NOAEL is a critical step. It represents the highest dose at which no statistically or biologically significant adverse effects are observed in the exposed group compared to a control group.^{[1][2]} An uncertainty factor, typically 1000-fold, is then applied to the NOAEL to account for inter- and intra-species differences and the potential for carcinogenicity, to arrive at a Tolerable Daily Intake (TDI) for humans.^[2] The final guideline value for drinking water is then calculated by allocating a certain percentage of the TDI to drinking water consumption.^{[1][2]}

Logical Workflow for Guideline Value Derivation

The following diagram illustrates the general workflow for establishing a regulatory limit for a chemical contaminant in drinking water, based on toxicological data.



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Caption: Workflow for deriving drinking water quality guidelines.

It is important to note that the World Health Organization (WHO) revised its guideline value for atrazine from 2 µg/L to 100 µg/L in 2011.[3] This change was based on a re-evaluation by the Joint Meeting on Pesticide Residues (JMPR) which concluded that atrazine is not a relevant carcinogen in laboratory animals at doses that do not cause endocrine disruption.[1] The newer guideline is based on endocrine effects observed in rats.[1]

In contrast, the United States Environmental Protection Agency (EPA) maintains a lower Maximum Contaminant Level (MCL) of 3 µg/L.[4] The Australian Drinking Water Guidelines set a health-based guideline value of 0.02 mg/L (20 µg/L).[5] Health Canada's maximum acceptable concentration (MAC) is 0.005 mg/L (5 µg/L) and applies to the sum of atrazine and its N-dealkylated metabolites.[6] The European Union has a stringent limit of 0.10 µg/L for any individual pesticide, including atrazine.[7] These differing limits reflect variations in risk assessment methodologies and policy considerations among regulatory bodies.

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